

Personal protective equipment for handling Dalbergioidin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dalbergioidin*

Cat. No.: *B157601*

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Essential Safety and Handling Guide for Dalbergioidin

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Dalbergioidin**. Given the limited availability of a comprehensive Safety Data Sheet (SDS), this document outlines a conservative approach based on the chemical's classification as a flavonoid and isoflavanone, and its physical form as a powder.

Hazard Identification and Physicochemical Properties

As of this writing, a formal Globally Harmonized System (GHS) classification for **Dalbergioidin** has not been established, and detailed toxicity data are not available.[1] Therefore, it is prudent to treat **Dalbergioidin** as a potentially hazardous substance. It is a flavonoid compound, specifically an isoflavanone.[2]

Physicochemical Data:

Property	Value	Source
CAS Number	30368-42-4	[3][4]
Molecular Formula	C ₁₅ H ₁₂ O ₆	[3][4]
Molecular Weight	288.25 g/mol	[3][4]
Physical Form	Powder	[3][5]
Purity	Typically ≥95% - 99%	[3][5]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[5]

Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, robust personal protective equipment should be worn at all times when handling **Dalbergioidin**. The following PPE is recommended based on general guidelines for handling powdered chemicals and isoflavones:[6][7]

Equipment	Specification	Rationale
Hand Protection	Nitrile gloves	Protects against skin contact. Inspect gloves before use and change frequently.
Eye/Face Protection	Safety goggles with side-shields or a face shield	Prevents eye contact with airborne powder or splashes.
Skin and Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if engineering controls are insufficient or if handling large quantities.	Minimizes inhalation of the powder.

Safe Handling and Operational Plan

Adherence to standard laboratory safety protocols is essential.[8] The following step-by-step procedures should be followed when working with **Dalbergioidin**:

Engineering Controls:

- Work in a well-ventilated laboratory.
- When weighing or transferring the powder, use a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.[9]

Handling Procedures:

- Preparation: Designate a specific area for handling **Dalbergioidin**. Cover the work surface with absorbent, disposable bench paper.[9]
- Weighing: If possible, weigh the powder inside a fume hood. Use a weigh boat to prevent spillage.[9] Keep the container closed when not in use.[9]
- Dissolving: When preparing solutions, add the solvent to the powder slowly to avoid splashing. Once in solution, the risk of aerosolization is significantly reduced.[9]
- Decontamination: Clean the work area thoroughly after use. Use a wet cleaning method or a HEPA-filtered vacuum to clean up any powder.[10] Avoid dry sweeping, which can generate dust.

Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[8]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[8]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.

- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

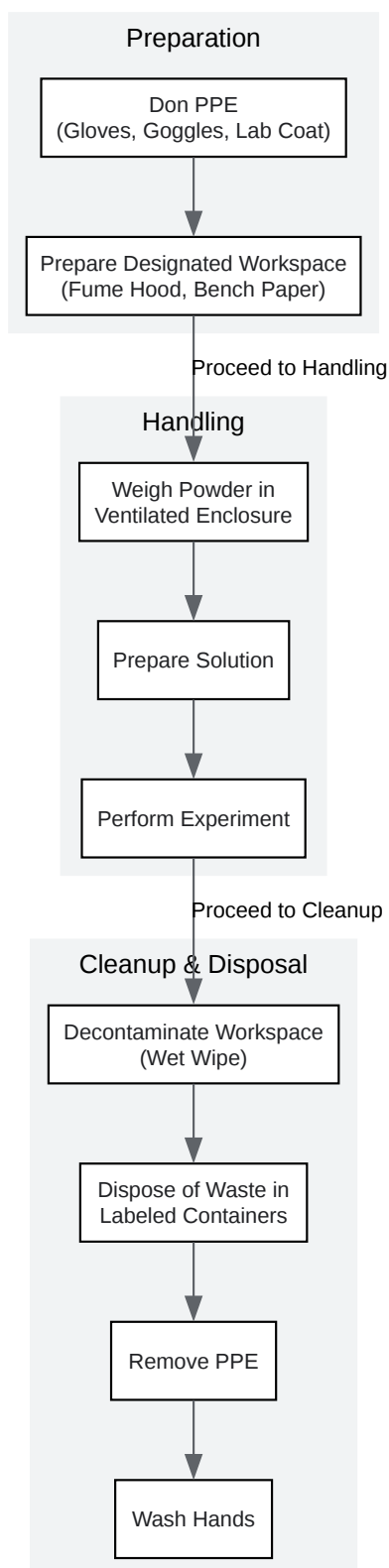
Disposal Plan

Specific disposal guidelines for **Dalbergioidin** are not readily available. Therefore, general procedures for the disposal of chemical waste must be followed.

- Solid Waste: Collect waste **Dalbergioidin** powder and any contaminated materials (e.g., weigh boats, gloves, bench paper) in a clearly labeled, sealed container for hazardous chemical waste.
- Liquid Waste: Collect solutions of **Dalbergioidin** in a labeled, sealed container for hazardous liquid chemical waste.
- Consult your institution's environmental health and safety (EHS) department for specific disposal protocols and to arrange for waste pickup. Do not dispose of **Dalbergioidin** down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Dalbergioidin** in a laboratory setting.



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Caption: Workflow for the safe handling of **Dalbergioidin**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Dalbergioidin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157601#personal-protective-equipment-for-handling-dalbergioidin]

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